

(E)-5-Oxoundec-2-enenitrile as a building block in organic synthesis

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Compound of Interest

Compound Name: (E)-5-Oxoundec-2-enenitrile

Cat. No.: B15227247

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Application Notes and Protocols: (E)-5-Oxoundec-2-enenitrile

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for **(E)-5-Oxoundec-2-enenitrile** is not readily available in the current scientific literature. The following application notes and protocols are based on established synthetic methodologies and the known reactivity of related α,β -unsaturated keto-nitriles. These should be regarded as a theoretical guide and a starting point for experimental investigation.

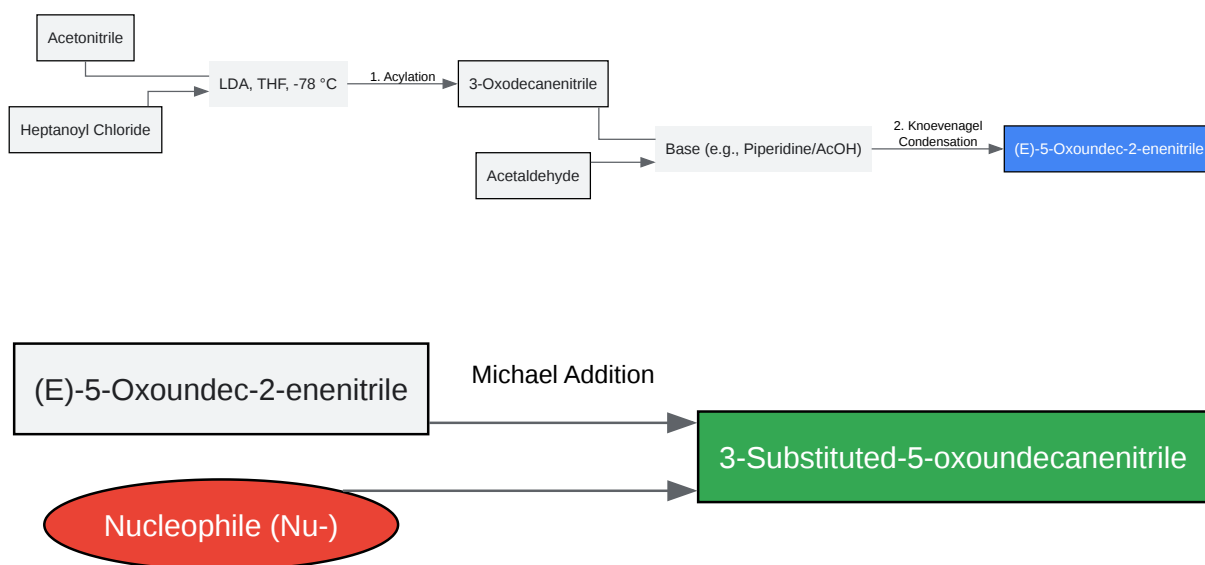
Introduction

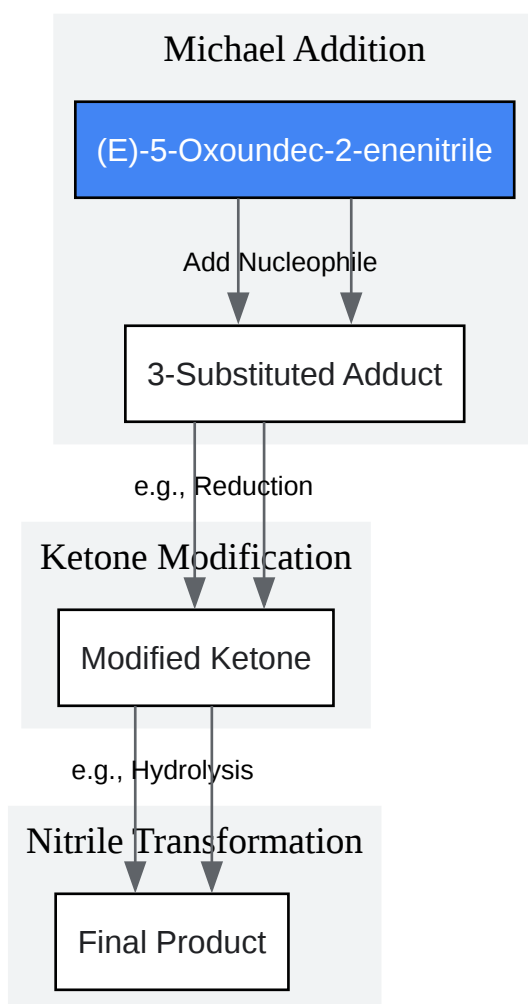
(E)-5-Oxoundec-2-enenitrile is a bifunctional molecule incorporating both an α,β -unsaturated nitrile and a ketone functional group. This unique combination of reactive sites makes it a potentially valuable building block in organic synthesis, offering multiple avenues for molecular elaboration. The conjugated nitrile acts as a Michael acceptor, while the ketone provides a site for nucleophilic addition or enolate formation. These features allow for the construction of complex molecular architectures, making it an attractive intermediate for the synthesis of novel heterocycles, carbocycles, and other target molecules in medicinal chemistry and materials science.

Proposed Synthesis of (E)-5-Oxoundec-2-enenitrile

A plausible synthetic route to **(E)-5-Oxoundec-2-enenitrile** involves a two-step sequence starting from commercially available materials. The general approach would be an acylation of a suitable nitrile followed by a condensation reaction to introduce the unsaturation.

A potential synthetic pathway is outlined below:





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